

# Sudan IV-d6 physical and chemical properties

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## Compound of Interest

Compound Name: Sudan IV-d6

Cat. No.: B15604511

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An In-depth Technical Guide to the Physical and Chemical Properties of **Sudan IV-d6**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Sudan IV-d6**, a deuterated analog of the fat-soluble diazo dye Sudan IV. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. **Sudan IV-d6** is commonly employed as an internal standard for the quantitative analysis of Sudan dyes in various matrices by mass spectrometry techniques.<sup>[1][2]</sup>

## Core Physical and Chemical Properties

The fundamental properties of **Sudan IV-d6** are summarized below. These values are critical for its application in analytical methodologies, particularly for ensuring accurate quantification and method validation.

Table 1: General and Physical Properties of **Sudan IV-d6**

Property	Value
Synonyms	1-[2-Methyl-4-(2-methyl-phenylazo)phenylazo]-2-naphthol-d6, Solvent Red 24-d6[1]
CAS Number	1014689-18-9[3][4]
Appearance	Solid[3]
Melting Point	~199 °C (decomposes) (for Sudan IV)[5][6][7][8]

Table 2: Chemical and Spectroscopic Properties of **Sudan IV-d6**

Property	Value
Molecular Formula	C <sub>24</sub> D <sub>6</sub> H <sub>14</sub> N <sub>4</sub> O[3][4]
Molecular Weight	386.48 g/mol [3][4]
Mass Shift	M+6
Maximum Absorption (λ <sub>max</sub> )	~520 nm (for Sudan IV)[5][8][9][10]
Solubility	Insoluble in water; soluble in organic solvents such as chloroform, acetone, ethanol, and benzene.[11][12][13]

## Experimental Protocols

**Sudan IV-d6** is primarily used as an internal standard in analytical chemistry for the detection and quantification of Sudan dyes in food products like spices and palm oil.[2][10] The following protocol outlines a general methodology based on liquid chromatography-tandem mass spectrometry (LC-MS/MS).

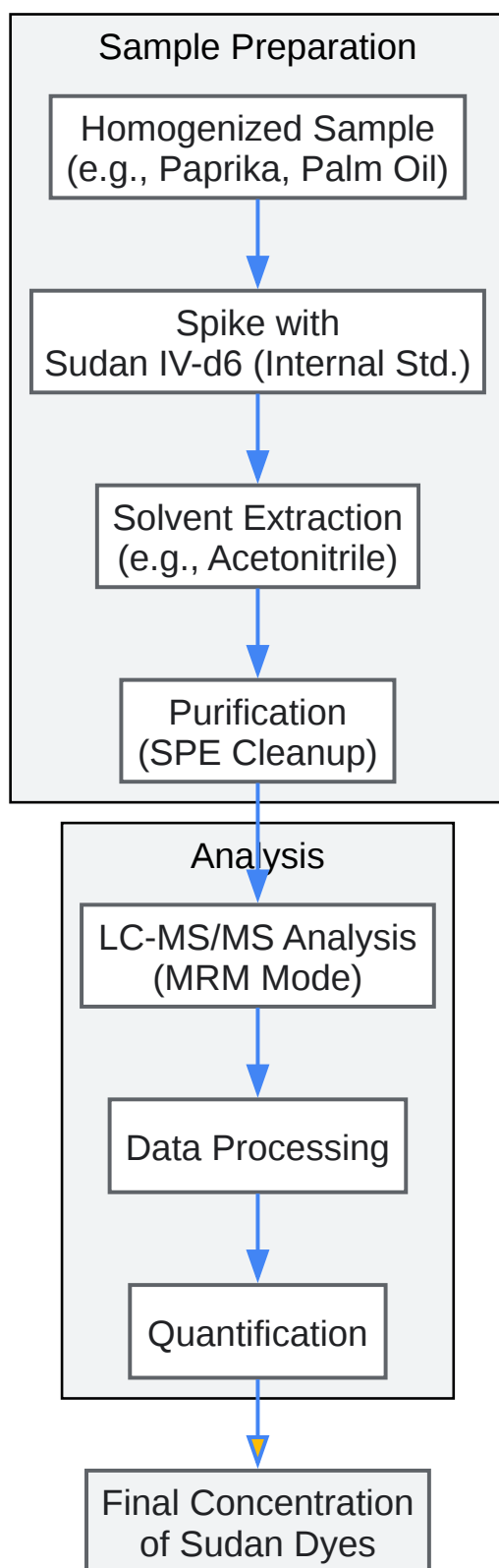
Protocol: Quantification of Sudan Dyes in Food Matrices using **Sudan IV-d6** Internal Standard

- Sample Preparation and Extraction:

- Accurately weigh a homogenized sample (e.g., 1 gram of paprika) into a centrifuge tube. [\[14\]](#)
- Spike the sample with a known concentration of **Sudan IV-d6** internal standard solution (e.g., 0.1 mL of 0.1 µg/mL solution). [\[14\]](#)
- Add an extraction solvent, such as acetonitrile or a mixture of tetrahydrofuran and methanol. [\[2\]](#)[\[14\]](#)
- Vortex or shake the mixture to ensure thorough extraction of the analytes. [\[2\]](#)
- Centrifuge the sample to separate the solid matrix from the supernatant.
- Purification (Optional):
  - Depending on the complexity of the matrix, a cleanup step using solid-phase extraction (SPE) may be necessary to remove interfering compounds. [\[14\]](#)
- LC-MS/MS Analysis:
  - Inject an aliquot of the final extract into an LC-MS/MS system.
  - Chromatographic separation is typically achieved on a C18 reversed-phase column. [\[10\]](#)
  - The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to selectively detect and quantify the parent and product ions for both the Sudan dyes and the **Sudan IV-d6** internal standard. [\[2\]](#)[\[14\]](#) For **Sudan IV-d6**, a common transition monitored is 387 > 225. [\[14\]](#)
- Quantification:
  - A calibration curve is generated using matrix-matched standards of the target Sudan dyes.
  - The concentration of the Sudan dyes in the sample is calculated by comparing the peak area ratio of the analyte to the internal standard (**Sudan IV-d6**) against the calibration curve. This internal standard method corrects for variations in extraction efficiency and matrix effects.

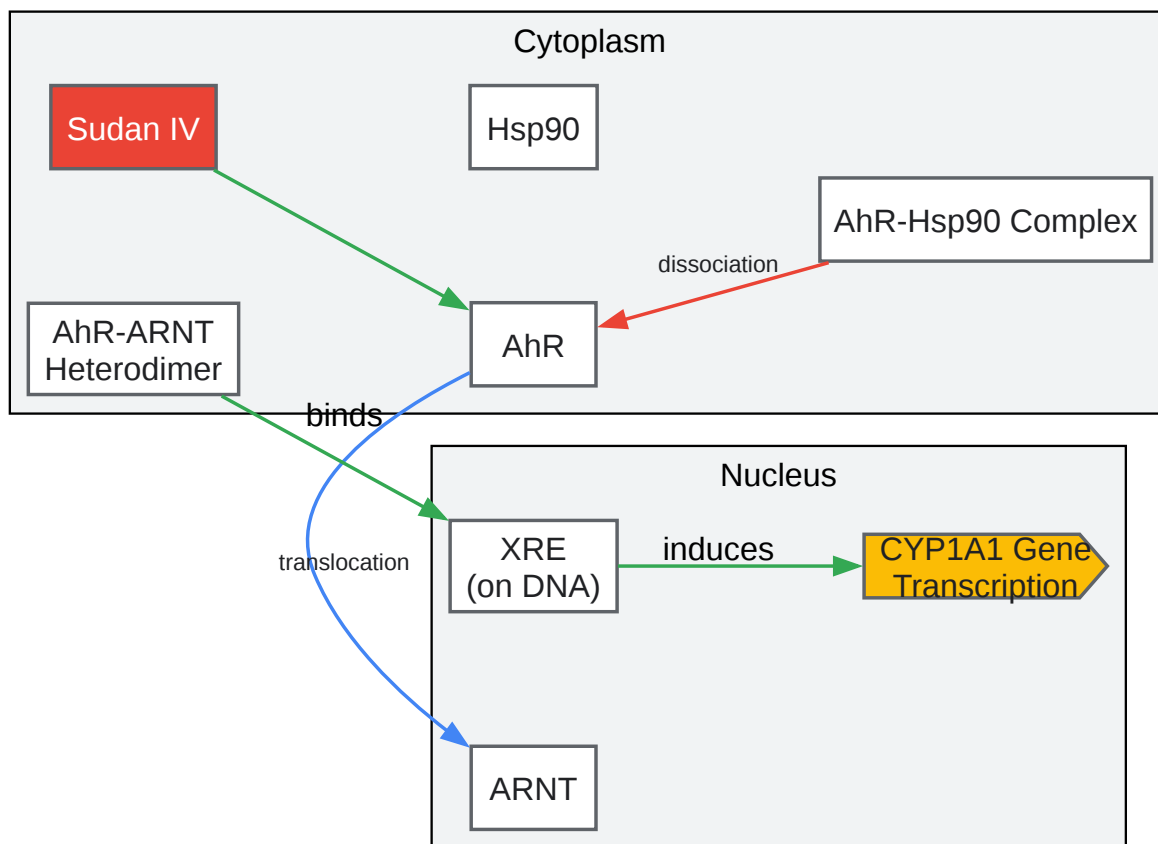
## Visualizations

The following diagrams illustrate a typical experimental workflow for Sudan dye analysis and the biological pathway involving Sudan IV.



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Caption: Workflow for Sudan dye analysis using **Sudan IV-d6**.



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Caption: Aryl hydrocarbon receptor (AhR) signaling pathway activated by Sudan IV.

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